

Essential Safety and Operational Guide for Handling 2-Pyridinecarboxaldehyde

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| Compound of Interest | | |
|----------------------|--------------------------|-----------|
| Compound Name: | 2-Pyridinecarboxaldehyde | |
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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Pyridinecarboxaldehyde**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Chemical Identifier:

• Name: 2-Pyridinecarboxaldehyde

Synonyms: Picolinaldehyde, 2-Formylpyridine

CAS Number: 1121-60-4

Molecular Formula: C6H5NO

Molecular Weight: 107.11 g/mol [1]

Hazard Identification and Classification

2-Pyridinecarboxaldehyde is a hazardous substance that requires careful handling.[2] It is classified as a combustible liquid that is harmful if swallowed, fatal if inhaled, and causes severe skin burns and eye damage.[3] It may also cause an allergic skin reaction and is toxic to aquatic life.



| Hazard Class | Category | Hazard Statement |
|--|-----------------|---|
| Flammable liquids | Category 4 | H227: Combustible liquid |
| Acute toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute toxicity, Inhalation | Category 3 | H331: Toxic if inhaled |
| Skin corrosion/irritation | Sub-category 1B | H314: Causes severe skin burns and eye damage |
| Serious eye damage/eye irritation | Category 1 | H318: Causes serious eye damage |
| Skin sensitization | Category 1 | H317: May cause an allergic skin reaction |
| Hazardous to the aquatic environment, acute hazard | Category 2 | H401: Toxic to aquatic life |

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.



| Protection Type | Specification | Rationale |
|------------------------|--|--|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3] A face shield is also recommended. | Protects against splashes and vapors that can cause severe eye damage.[3] |
| Skin Protection | Fire/flame resistant and impervious clothing. Handle with gloves inspected prior to use (e.g., polychloroprene, nitrile rubber, butyl rubber).[2] | Prevents skin contact which can cause severe burns and allergic reactions.[2][3] |
| Respiratory Protection | A full-face respirator is required if exposure limits are exceeded or if irritation is experienced.[3] Use a respirator with a filter for organic vapors (Type A). | Protects against inhalation of toxic vapors, which can be fatal.[3] |

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Remove all sources of ignition as the substance is combustible.[3][4]
- Have appropriate fire extinguishing media available (dry chemical, carbon dioxide, or alcohol-resistant foam).[3]

2. Handling:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Do not breathe vapors or mist.[3]



- Use non-sparking tools to prevent ignition.[3]
- When handling, do not eat, drink, or smoke.[2][3]
- Keep the container tightly closed when not in use.[3][4]
- 3. Storage:
- Store in a cool, dry, and well-ventilated place.[3][4] Recommended storage temperature is 2-8°C.[4]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, strong acids, and strong reducing agents.[5]
- The product is light and air-sensitive; store under an inert gas like argon or nitrogen.[6][7]
- Store in a locked-up or restricted-access area.[3]

Emergency and First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5] |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.[5] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4] |



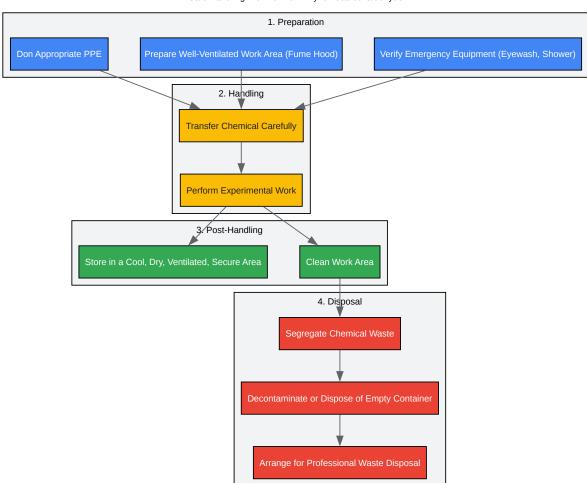
Disposal Plan

Proper disposal of **2-Pyridinecarboxaldehyde** and its containers is crucial to avoid environmental contamination and comply with regulations.

- 1. Waste Chemical Disposal:
- Dispose of the chemical through a licensed professional waste disposal service.
- Do not allow the chemical to enter drains.
- Waste material must be disposed of in accordance with national and local regulations.
- 2. Contaminated Container Disposal:
- Leave chemicals in their original containers. Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.
- Dispose of containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3]

Workflow for Safe Handling of 2-Pyridinecarboxaldehyde





Safe Handling Workflow for 2-Pyridinecarboxaldehyde

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Caption: Workflow for the safe handling of **2-Pyridinecarboxaldehyde**.



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